

An In-depth Technical Guide to Ethyl 5-chloro-4,6-dihydroxynicotinate

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Compound of Interest

Compound Name: *Ethyl 5-chloro-4,6-dihydroxynicotinate*

Cat. No.: *B189554*

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This technical guide provides a detailed overview of the fundamental physicochemical properties of **Ethyl 5-chloro-4,6-dihydroxynicotinate**, a compound of interest to researchers and professionals in the fields of chemistry and drug development. This document summarizes its molecular formula and weight, and presents a relevant experimental protocol to highlight synthetic methodologies applicable to this class of compounds.

Physicochemical Properties

The fundamental molecular attributes of **Ethyl 5-chloro-4,6-dihydroxynicotinate** are summarized in the table below. This data is essential for a variety of experimental and theoretical applications, from reaction stoichiometry calculations to spectroscopic analysis.

Property	Value
Molecular Formula	C8H8CINO4 ^{[1][2][3]}
Molecular Weight	217.60642 g/mol ^[1]
IUPAC Name	Ethyl 5-chloro-4,6-dihydroxynicotinate ^[2]
Synonyms	5-Chloro-4,6-dihydroxypyridine-3-carboxylic acid ethyl ester ^[2]
CAS Number	846541-71-7 ^[2]

Synthesis and Experimental Protocols

Detailed experimental protocols for the direct synthesis of **Ethyl 5-chloro-4,6-dihydroxynicotinate** are not readily available in the public domain. However, to provide insight into the synthetic chemistry of related structures, a protocol for the chlorination of a similar precursor, ethyl 4,6-dihydroxynicotinate, to yield ethyl 4,6-dichloronicotinate is presented below. This reaction illustrates a common transformation within this family of heterocyclic compounds.

Experimental Protocol: Synthesis of Ethyl 4,6-dichloronicotinate from Ethyl 4,6-dihydroxynicotinate[4]

This procedure details the conversion of a dihydroxynicotinate to a dichloronicotinate, a key synthetic step that highlights the reactivity of the hydroxyl groups on the pyridine ring.

Materials:

- Ethyl 4,6-dihydroxynicotinate (60 g, 0.328 mol)
- Phosphorus oxychloride (POCl_3 , 500 mL)
- Ice water
- Ethyl acetate (EtOAc)
- Saturated brine
- Anhydrous magnesium sulfate (MgSO_4)

Procedure:

- In a suitable reaction flask, slowly add ethyl 4,6-dihydroxynicotinate (60 g) to phosphorus oxychloride (500 mL).
- Heat the resulting mixture and maintain it at reflux for 2 hours.
- After the reaction is complete, remove the excess phosphorus oxychloride by distillation under reduced pressure.

- Carefully pour the residue into ice water and stir the mixture for 30 minutes.
- Extract the aqueous mixture three times with ethyl acetate.
- Combine the organic extracts and wash them with saturated brine.
- Dry the organic layer over anhydrous magnesium sulfate (MgSO_4).
- Concentrate the solution under vacuum to yield the final product, ethyl 4,6-dichloronicotinate.

Yield: 65 g (90% yield)[\[4\]](#)

This protocol demonstrates a robust method for the chlorination of dihydroxypyridine derivatives, a reaction type that could be adapted for the synthesis of other chlorinated nicotinic acid esters.

Conceptual Relationships

The following diagram illustrates the logical connection between the chemical's name, its elemental composition (formula), and its calculated mass (molecular weight). Understanding these relationships is fundamental to chemical characterization and analysis.

Conceptual Relationship of Chemical Properties

Ethyl 5-chloro-4,6-dihydroxynicotinate

is represented by

Molecular Formula
C8H8ClNO4

corresponds to

Molecular Weight
217.606 g/mol[Click to download full resolution via product page](#)

Caption: Relationship between chemical name, formula, and molecular weight.

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[<https://www.benchchem.com/product/b189554#ethyl-5-chloro-4-6-dihydroxynicotinate-molecular-weight-and-formula>]

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